

# CAS number 78-71-7 chemical information and safety data

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3,3-Bis(chloromethyl)oxetane

Cat. No.: B7801800

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An In-Depth Technical Guide to **3,3-Bis(chloromethyl)oxetane** (CAS: 78-71-7)

## Introduction

**3,3-Bis(chloromethyl)oxetane** (BCMO), identified by the CAS number 78-71-7, is a chlorinated ether compound with a unique four-membered oxetane ring structure.<sup>[1]</sup> Its chemical formula is  $C_5H_8Cl_2O$ .<sup>[1]</sup> BCMO is primarily recognized for its role as a crucial monomer and intermediate in polymer chemistry.<sup>[2]</sup> Most notably, it is the precursor for the synthesis of poly(bis(azidomethyl)oxetane) (PolyBAMO), an energetic polymer with applications as a binder in rocket propellant formulations.<sup>[3]</sup> It is also the monomer unit for the thermoplastic resin trademarked as Penton.<sup>[2][4]</sup>

Due to its chemical reactivity and toxicological profile, BCMO is classified as an extremely hazardous substance in the United States, necessitating stringent safety protocols for its handling and use.<sup>[3]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and detailed safety information for researchers, scientists, and professionals in drug development and materials science.

## Chemical and Physical Properties

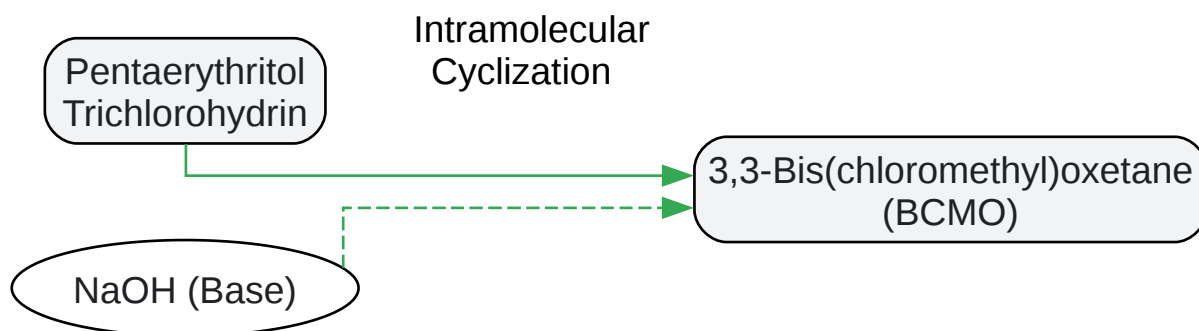
BCMO is a colorless to light yellow liquid or a solid with a low melting point.<sup>[5][6]</sup> Its properties are summarized in the table below.

Property	Value	Source(s)
Identifiers		
IUPAC Name	3,3-Bis(chloromethyl)oxetane	[3]
Other Names	BCMO, 3,3-Dichloromethyloxycyclobutane	[3][7]
CAS Number	78-71-7	[8]
EC Number	201-136-5	[3]
PubChem CID	6550	[3]
Molecular Information		
Chemical Formula	C <sub>5</sub> H <sub>8</sub> Cl <sub>2</sub> O	[1][8]
Molar Mass	155.02 g/mol	[1][6]
SMILES	<chem>ClCC1(CCl)COC1</chem>	[3][6]
InChI	1S/C5H8Cl2O/c6-1-5(2-7)3-8-4-5/h1-4H2	[3][6]
InChIKey	CXURGFRDGROIKG-UHFFFAOYSA-N	[3][6]
Physical Properties		
Appearance	Colorless to light yellow liquid; Black or olive green solid	[3][5]
Melting Point	18.7 - 20 °C (66 - 68 °F)	[3][5][8]
Boiling Point	198 °C (388.4 °F) at 760 mmHg; 80-95 °C at 10 Torr	[4][5][8]
Density	~1.29 g/mL at 25 °C	[3][4][5]
Refractive Index (n <sub>20/D</sub> )	1.486	[4][5]
Flash Point	114 - 115.8 °C	[5][7]

# Synthesis, Reactions, and Applications

## Synthesis

The primary industrial synthesis of BCMO involves the intramolecular cyclization of pentaerythritol trichlorohydrin. This reaction is typically carried out in the presence of a non-organic base, such as sodium hydroxide, which facilitates the ring-closing etherification.[1][3]



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Caption: Synthesis of BCMO via cyclization of pentaerythritol trichlorohydrin.

Experimental Protocol: Synthesis from 3-chloro-2,2-dichloromethylpropan-1-ol[4][5] A general laboratory procedure for synthesizing BCMO is as follows:

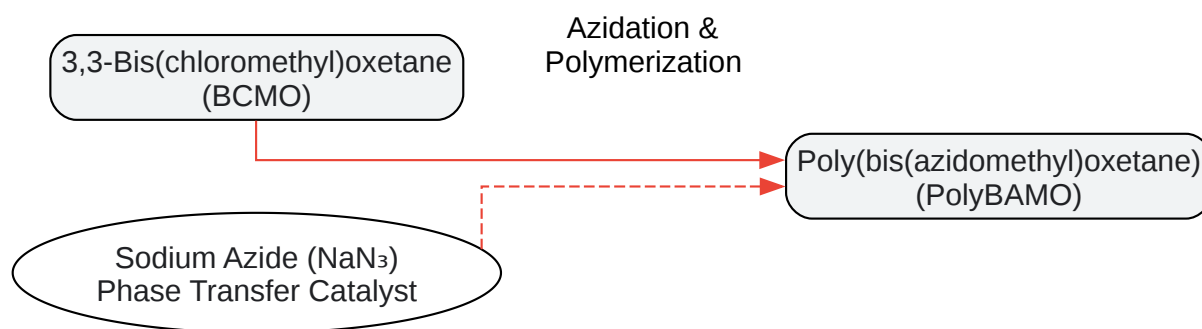
- **Reaction Setup:** A mixture of 3-chloro-2,2-dichloromethylpropan-1-ol (1.0 g, 5.22 mmol) and potassium hydroxide (0.345 g, 85% purity, 5.22 mmol) in ethanol (2 mL) is prepared in a suitable reaction vessel.[4][5]
  - **Reflux:** The mixture is heated and refluxed for 3 hours.[4][5]
  - **Workup:** Upon completion, the reaction mixture is cooled to room temperature.
  - **Extraction:** The mixture is diluted with ethyl acetate (10 mL) and filtered to remove solid byproducts.[4][5]
  - **Isolation:** The filtrate is concentrated under reduced pressure to yield the crude product.[4][5]
- This procedure reports an 80% yield of BCMO as a colorless liquid.[4]

**Purification Methods** To remove peroxide impurities, BCMO can be shaken with aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) or ferrous sulfate ( $\text{FeSO}_4$ ). After separation, the organic layer is dried with anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) and then distilled under reduced pressure over a small amount of calcium hydride ( $\text{CaH}_2$ ).<sup>[4][5]</sup>

## Key Reactions and Applications

BCMO's primary utility stems from its role as a monomer in polymerization reactions.

1. **Synthesis of Poly(bis(azidomethyl)oxetane) (PolyBAMO)** BCMO is a critical intermediate for producing PolyBAMO, an energetic polymer used in propellants.<sup>[3]</sup> The synthesis involves a nucleophilic substitution reaction where the chloromethyl groups are replaced by azido groups using sodium azide ( $\text{NaN}_3$ ). This reaction is often facilitated by a phase transfer catalyst like tetrabutyl ammonium bromide.<sup>[1][3]</sup>



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Caption: Conversion of BCMO to the energetic polymer PolyBAMO.

2. **Polymerization to Penton** BCMO is the monomer unit for a thermoplastic resin known commercially as Penton.<sup>[2][4]</sup> The polymerization can occur under acidic conditions, particularly when treated with Lewis acids like phosphorus pentafluoride, yielding various polymer forms with thermoplastic properties.<sup>[1]</sup> These polymers are used for solid and lined valves, pumps, pipes, and fittings.<sup>[2]</sup>

3. **Other Applications** BCMO also finds use as:

- An intermediate in the synthesis of pharmaceuticals, pesticides, and dyes.<sup>[9]</sup>

- A component in the preparation of light-curing inks.[4][5]
- A subject of research in developing new materials with specialized characteristics.[1]

## Toxicology and Safety Data

BCMO is classified as a poison by ingestion and inhalation and is an extremely hazardous substance.[3][4] Its handling requires strict adherence to safety protocols.

## Toxicological Profile

- Acute Effects: Exposure can cause headaches, dizziness, weakness, nausea, and irritation of the eyes, skin, and respiratory tract.[1][2][10] Ingestion can lead to irritation of the esophagus and gastrointestinal tract.[2] It is fatal if inhaled.[11]
- Chronic Effects: Prolonged or repeated exposure may lead to allergic hypersensitivity, resulting in dermatitis or asthma-like respiratory issues.[1][2]
- Carcinogenicity: Animal studies have indicated potential carcinogenicity, warranting caution.[1]
- Organ Damage: The substance is known to cause kidney damage upon exposure.[3]
- LD50: The oral LD50 in rats is 600 mg/kg.[5]

## Hazard Identification

BCMO is regulated under GHS and NFPA 704 standards.

GHS Classification[3][11]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Inhalation	2	H330: Fatal if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation

#### NFPA 704 Diamond[3]

- Health (Blue): 3 (Serious)
- Flammability (Red): 1 (Slight)
- Instability (Yellow): 0 (Stable)
- Special (White): -

## Safe Handling, Storage, and First Aid

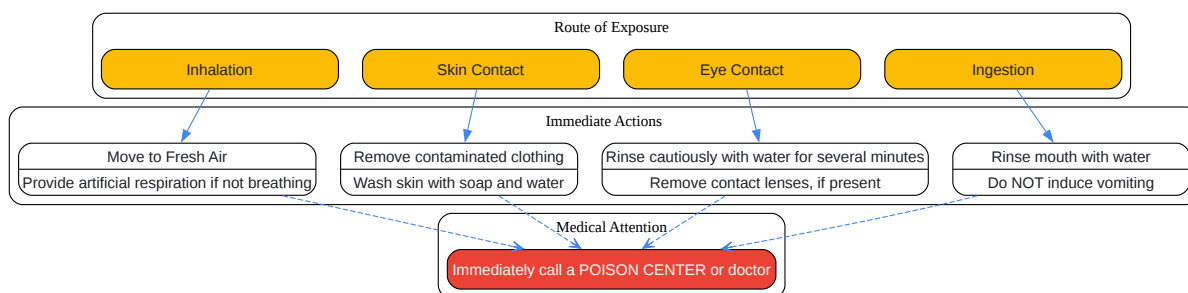
#### Handling & Personal Protective Equipment (PPE)[11]

- Use only in a well-ventilated area or outdoors, preferably within a chemical fume hood.[11]
- Do not breathe gas, mist, vapors, or spray.[11]
- Avoid contact with skin and eyes. Wear impervious protective gloves, clothing, and tightly fitting safety goggles with side-shields.
- In case of inadequate ventilation, wear respiratory protection (full-face respirator).
- Do not eat, drink, or smoke when using this product. Wash skin thoroughly after handling.  
[11]

## Storage

- Store in a dry, well-ventilated place with the container tightly closed.[9]
- Store under an inert gas (nitrogen or argon) at 2-8°C.[5]
- Keep in a secured, locked area.[11]

First Aid Measures[2][10][11] Immediate medical attention is crucial after any exposure.



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Caption: Emergency first aid workflow for exposure to BCMO.

- Inhalation: Move the victim to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Immediately call a poison center or doctor.[10][11]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water.[11]

- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[11]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[11]

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- To cite this document: BenchChem. [CAS number 78-71-7 chemical information and safety data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7801800#cas-number-78-71-7-chemical-information-and-safety-data]

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